

Application Note: Scale-Up Synthesis of 3-(4-Methylphenyl)-5-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-3-(4-methylphenyl)benzoic acid

CAS No.: 1261978-76-0

Cat. No.: B3059803

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Executive Summary

This application note details the robust, scalable synthesis of 3-(4-methylphenyl)-5-hydroxybenzoic acid (CAS: N/A for specific isomer, generic 3-aryl-5-hydroxybenzoates), a critical biaryl scaffold used in the development of kinase inhibitors, estrogen receptor modulators, and functional materials.

While traditional methods often employ multiple protection/deprotection steps, this guide prioritizes a Direct Aqueous Suzuki-Miyaura Coupling strategy. This "Green Route" minimizes step count, reduces waste, and leverages the solubility of hydroxybenzoic acids in basic media. A secondary "Traditional Route" via methoxy-protection is provided as a contingency for substrates requiring orthogonal protection.

Strategic Route Analysis

Retrosynthetic Logic

The target molecule features a biaryl core with a carboxylic acid and a phenolic hydroxyl group. The primary disconnection is the biaryl bond, best formed via Palladium-catalyzed cross-coupling.

- Bond Formation: Suzuki-Miyaura Coupling.
- Electrophile: 3-Bromo-5-hydroxybenzoic acid (or ester/ether derivatives).
- Nucleophile: 4-Methylphenylboronic acid (p-Tolylboronic acid).

Route Comparison

Feature	Route A: Direct Aqueous Coupling (Recommended)	Route B: Protected Methoxy Route (Traditional)
Starting Material	3-Bromo-5-hydroxybenzoic acid	3-Bromo-5-methoxybenzoic acid
Step Count	1 Step (Convergent)	2 Steps (Coupling Demethylation)
Atom Economy	High (No protecting groups)	Lower (Loss of methyl group)
Reagents	Pd(dppf)Cl ₂ , K ₂ CO ₃ , Water/EtOH	Pd(PPh ₃) ₄ , Toluene, HBr/AcOH
Purification	Acid-base precipitation + Recrystallization	Chromatography often required before final step
Scalability	Excellent (Aqueous waste stream)	Moderate (HBr demethylation is corrosive)

Detailed Experimental Protocols

Protocol A: Direct Suzuki-Miyaura Coupling (Green Route)

Optimized for 100g Scale

Principle: The starting material, 3-bromo-5-hydroxybenzoic acid, is soluble in aqueous base (forming the dianion). This allows the reaction to proceed in water or water/alcohol mixtures, avoiding toxic solvents like DMF or Toluene.

Materials

- Electrophile: 3-Bromo-5-hydroxybenzoic acid (1.0 eq, 100 g) [1]
- Nucleophile: 4-Methylphenylboronic acid (1.2 eq, 75.2 g) [2]
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ (0.5 mol%, 1.88 g) – Chosen for stability in aqueous base. [3]
- Base: Potassium Carbonate (K₂CO₃) (3.0 eq, 191 g)
- Solvent: Water (500 mL) / Ethanol (100 mL)

Step-by-Step Procedure

- Dissolution: In a 2L 3-neck round-bottom flask equipped with a mechanical stirrer, reflux condenser, and nitrogen inlet, charge Water (500 mL) and K₂CO₃ (191 g). Stir until fully dissolved.
- Reagent Addition: Add 3-Bromo-5-hydroxybenzoic acid (100 g). The solution will turn clear as the dianion forms.
 - Note: The exotherm is mild, but monitor temperature.
- Catalyst Addition: Add Ethanol (100 mL) followed by 4-Methylphenylboronic acid (75.2 g). Sparge the mixture with Nitrogen for 15 minutes to remove dissolved oxygen.
- Initiation: Add Pd(dppf)Cl₂ (1.88 g) under a positive stream of nitrogen.
- Reaction: Heat the mixture to 80°C for 4–6 hours.
 - IPC (In-Process Control): Monitor by HPLC/TLC (Eluent: 50% EtOAc/Hexane + 1% AcOH). Target <1% starting bromide.
- Workup:

- Cool reaction mixture to 20°C.
- Filter through a pad of Celite® to remove Palladium black. Wash the pad with 50 mL water.
- Precipitation: Slowly acidify the filtrate with 3M HCl (approx. 400 mL) to pH 2.0 while stirring vigorously. The product will precipitate as a white/off-white solid.
- Critical: Acidify slowly to avoid trapping impurities in the crystal lattice.
- Isolation: Filter the solid and wash with water (3 x 100 mL) to remove inorganic salts.
- Purification: Recrystallize the wet cake from Ethanol/Water (1:1). Heat to reflux to dissolve, then cool slowly to 4°C.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Expected Yield: 85–92% (approx. 90–97 g) Appearance: White crystalline powder.

Protocol B: Demethylation Route (Contingency)

Use if the 3-bromo-5-hydroxybenzoic acid starting material is unavailable or if the direct coupling fails due to substrate-specific interference.

Step 1: Coupling Perform Suzuki coupling using 3-bromo-5-methoxybenzoic acid under standard conditions (Toluene/Water, K_2CO_3 , $Pd(PPh_3)_4$). Isolate the intermediate: 3-(4-methylphenyl)-5-methoxybenzoic acid.

Step 2: Demethylation

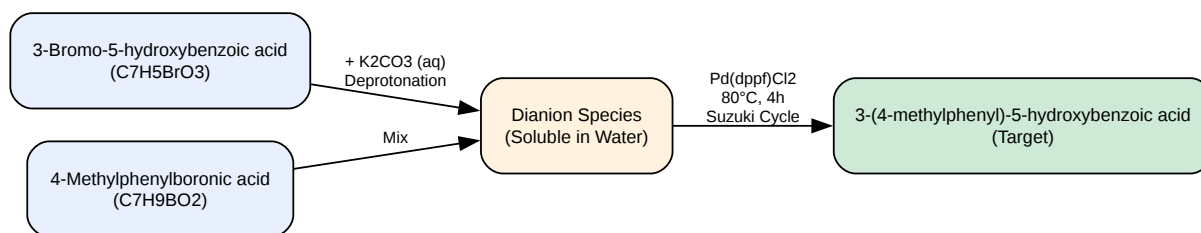
- Dissolve the methoxy intermediate (50 g) in Glacial Acetic Acid (200 mL).
- Add 48% HBr in Acetic Acid (150 mL). [4]
- Heat to reflux (100–110°C) for 6–8 hours.
 - Safety: Use a scrubber for HBr/MeBr fumes.
- Cool to room temperature and pour onto Ice/Water (1 kg).

- Filter the precipitate and recrystallize as above.

Process Visualization

Reaction Scheme & Mechanism

The following diagram illustrates the Direct Route (A), highlighting the formation of the dianion species which facilitates solubility in water.

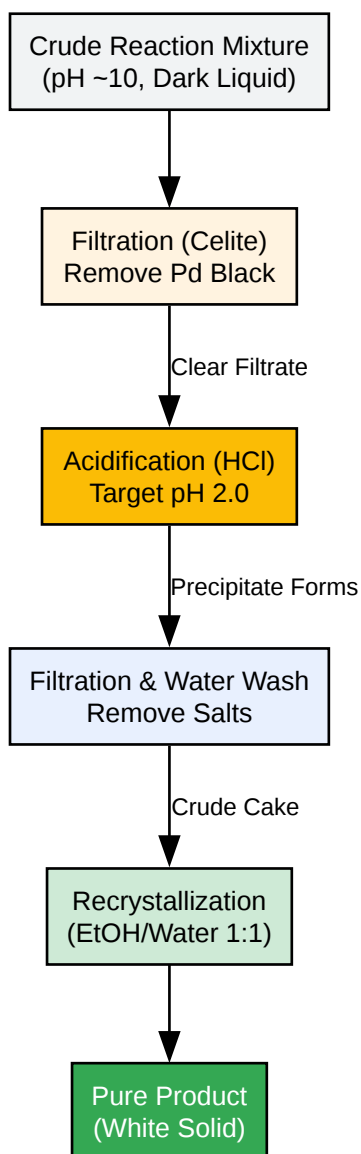


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Figure 1: Reaction scheme for the direct aqueous Suzuki coupling.

Workup & Purification Flowchart

This flowchart guides the critical isolation steps to ensure high purity (>98%).



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Figure 2: Downstream processing workflow for isolation and purification.

Quality Control & Troubleshooting

Analytical Specifications

Test	Method	Specification
Appearance	Visual	White to off-white powder
Assay	HPLC (254 nm)	$\geq 98.0\%$
Pd Content	ICP-MS	≤ 20 ppm
Water Content	KF Titration	$\leq 0.5\%$

Troubleshooting Guide

- Problem: Product is colored (gray/brown).
 - Cause: Residual Palladium or oxidation.
 - Solution: Perform the recrystallization with activated carbon (Charcoal) treatment.
- Problem: Low Yield during precipitation.
 - Cause: pH not low enough or product is slightly soluble in alcohol co-solvent.
 - Solution: Ensure pH reaches 2.0. Distill off Ethanol before acidification if yield remains low.
- Problem: Incomplete conversion.
 - Cause: Deactivation of Boronic acid (protodeboronation).
 - Solution: Add the boronic acid in two portions (0.6 eq at T=0, 0.6 eq at T=2h).

References

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Sources

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